

# Application Note: Chiral HPLC Separation of BMS-816336 Enantiomers

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## Compound of Interest

Compound Name: (R)-BMS-816336

Cat. No.: B2689726

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## Introduction

BMS-816336 is an investigational compound with a complex stereochemical structure. The control of enantiomeric purity is a critical aspect of its development and quality control. This application note details a robust and efficient chiral High-Performance Liquid Chromatography (HPLC) method for the separation of the BMS-816336 enantiomers. The presented protocol is designed for researchers, scientists, and drug development professionals to accurately determine the enantiomeric excess and purity of BMS-816336 in bulk drug substance and formulated products.

The chemical name for the primary enantiomer of BMS-816336 is 2-((1R,2R,3S,5R,6R)-6-hydroxy-2-phenyladamantan-2-yl)-1-(3-hydroxyazetidin-1-yl)ethan-1-one[1]. This method effectively separates this enantiomer from its mirror image.

## Experimental Protocol

This method utilizes a polysaccharide-based chiral stationary phase under normal-phase conditions to achieve baseline separation of the BMS-816336 enantiomers.

Instrumentation and Materials:

- HPLC System: A quaternary HPLC system with a UV detector.

- Chiral Stationary Phase: A chiral column with a coated polysaccharide-based stationary phase is recommended.
- Mobile Phase Solvents: HPLC grade n-Hexane, Isopropanol (IPA), and Diethylamine (DEA).
- Sample Preparation: Dissolve the BMS-816336 sample in the mobile phase to a final concentration of 1.0 mg/mL.

#### Chromatographic Conditions:

Parameter	Value
Column	Polysaccharide-based Chiral Stationary Phase
Mobile Phase	n-Hexane / Isopropanol / Diethylamine
(80:20:0.1, v/v/v)	
Flow Rate	1.0 mL/min
Column Temperature	25 °C
Detection Wavelength	220 nm
Injection Volume	10 µL
Run Time	15 minutes

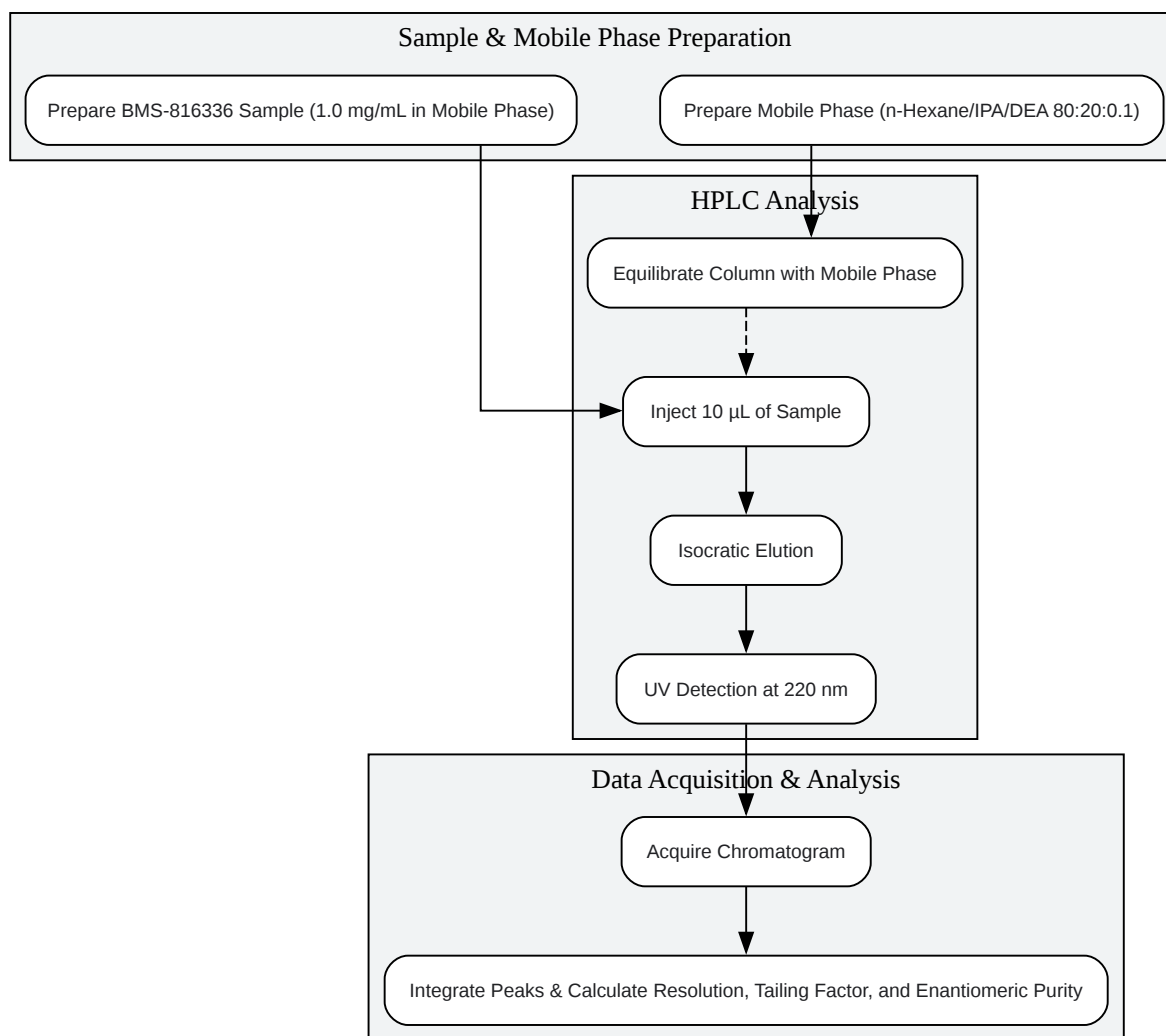
## Data Presentation

The following table summarizes the expected quantitative data for the chiral separation of BMS-816336 enantiomers under the specified conditions.

Compound	Retention Time (min)	Resolution (Rs)	Tailing Factor (Tf)
BMS-816336 (S-enantiomer)	~ 8.5	-	1.1
BMS-816336 (R-enantiomer)	~ 10.2	> 2.0	1.2

## Methodology Workflow

The following diagram illustrates the logical workflow for the chiral HPLC analysis of BMS-816336.



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## References

- 1. medkoo.com [medkoo.com]
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